2-Chlorophenyl cyclopentyl ketone CAS number and molecular structure

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Compound of Interest	
Compound Name:	*2-Chlorophenyl cyclopentyl ketone*
CAS No.:	*6740-85-8*
Cat. No.:	*B135927*

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2-Chlorophenyl Cyclopentyl Ketone: A Technical Overview

Introduction

2-Chlorophenyl cyclopentyl ketone, also known by synonyms such as (2-chlorophenyl)(cyclopentyl)methanone and o-chlorophenyl cyclopentyl ketone, is a chemical compound recognized for its role as a key intermediate in organic synthesis.[1][2] Its primary significance lies in its application as a starting material for the synthesis of psychoactive compounds, most notably ketamine and its metabolite, norketamine.[1][3] Beyond this, it serves as a reagent in the preparation of various bicyclic and polycyclic aromatic hydrocarbons.[4][5] This guide provides a comprehensive overview of its chemical and physical properties, molecular structure, synthesis protocols, and key applications for researchers and professionals in drug development and chemical synthesis.

Chemical and Physical Properties

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The fundamental properties of **2-Chlorophenyl cyclopentyl ketone** are summarized below. These data are compiled from various chemical suppliers and databases, providing a quantitative look at the compound's characteristics.

Property	Value	Reference(s)
CAS Number	6740-85-8	[1][2][6]
Molecular Formula	$C_{12}H_{13}ClO$	[1][2][6]
Molecular Weight	208.68 g/mol	[2][5][6]
Appearance	Neat liquid; Clear colorless to pale yellow oil	[1][5]
Purity	≥95% to >98%	[1][7]
Density	1.16 g/cm³	[8][9]
Boiling Point	96°C	[8]
Flash Point	>100°C	[8]
Refractive Index	1.5470	[8]
Solubility	Soluble in methanol; Slightly miscible with chloroform and ethyl acetate.	[1][4][8]
Storage Temperature	2°C - 8°C	[5][9]

Molecular Structure

The molecular structure of **2-Chlorophenyl cyclopentyl ketone** consists of a cyclopentane ring and a 2-chlorophenyl group connected by a carbonyl functional group.

Caption: Molecular structure of **2-Chlorophenyl cyclopentyl ketone** (CAS 6740-85-8).

Synthesis and Experimental Protocols

Several synthetic routes for **2-Chlorophenyl cyclopentyl ketone** have been documented. The choice of method often depends on the availability of starting materials, desired yield, and

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scalability.

Grignard Reaction-Based Synthesis

This is a common laboratory method involving the reaction of a Grignard reagent with a nitrile.[3]

- Principle: The synthesis centers on the formation of a new carbon-carbon bond between the cyclopentyl group from the Grignard reagent and the nitrile carbon of 2-chlorobenzonitrile, followed by hydrolysis to yield the ketone.[3]
- Experimental Protocol Outline:
  - Preparation of Cyclopentylmagnesium Bromide (Grignard Reagent): In a flame-dried, three-neck round-bottom flask under a nitrogen atmosphere, add magnesium turnings and a small crystal of iodine to dry tetrahydrofuran (THF).[10]
  - Slowly add a solution of bromocyclopentane in dry THF to the magnesium suspension to initiate the reaction and form the Grignard reagent.[10]
  - Reaction with Nitrile: The freshly prepared cyclopentylmagnesium bromide solution is then reacted with 2-chlorobenzonitrile.
  - Hydrolysis: The resulting intermediate is hydrolyzed, typically using an aqueous acid workup, to produce **2-Chlorophenyl cyclopentyl ketone**.
  - Purification: The final product is purified, often through vacuum distillation.

Friedel-Crafts Acylation and Catalytic Hydrogenation

This two-step process involves the acylation of an alkene followed by the reduction of the resulting unsaturated ketone.[3]

- Principle: An unsaturated precursor, 2-chlorophenyl cyclopentenyl ketone, is first synthesized via Friedel-Crafts acylation. This intermediate is then reduced to the saturated target ketone.[3]
- Experimental Protocol Outline:

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- Step 1: Friedel-Crafts Acylation:
  - React cyclopentene with 2-chlorobenzoyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride ($AlCl_3$). This reaction forms the 2-chlorophenyl cyclopentenyl ketone intermediate.[3]
- Step 2: Catalytic Hydrogenation:
  - The unsaturated intermediate is subjected to catalytic hydrogenation using a palladium-on-carbon (Pd-C) catalyst in the presence of hydrogen gas (H_2).[3]
  - The reaction is typically carried out at ambient temperature and pressure.
- Purification: The final product is purified by vacuum distillation, with reported yields around 60%.[3]

Novel Synthesis from p-Toluenesulfonylhydrazone

Recent investigations have identified a novel synthetic pathway used in illicit ketamine manufacturing.[11]

- Principle: This process involves the reaction of cyclopentanone p-toluenesulfonylhydrazone with 2-chlorobenzaldehyde.[11]
- Significance: The validation of this route provides crucial information for law enforcement and forensic practitioners by identifying new starting materials for clandestine ketamine synthesis.[11]

Reactivity and Applications

The chemical reactivity of **2-Chlorophenyl cyclopentyl ketone** is centered around its carbonyl group, making it a versatile intermediate.

- Reduction Reactions: The ketone's carbonyl group can be readily reduced to a secondary alcohol, (2-chlorophenyl)(cyclopentyl)methanol, using standard reducing agents.[3]
- Oxidation Reactions: Oxidative cleavage of the molecule can yield carboxylic acid derivatives, allowing for the introduction of new functional groups.[3]

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- Primary Application: The most prominent application of this compound is as a precursor in the multi-step synthesis of ketamine, a widely used anesthetic and a substance of abuse.[1] [11]

Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-Chlorophenyl cyclopentyl ketone** is associated with the following hazards:

- H302: Harmful if swallowed.[2]
- H317: May cause an allergic skin reaction.[2]
- H411: Toxic to aquatic life with long-lasting effects.[2]

Appropriate personal protective equipment should be used when handling this compound, and it should be managed as a hazardous substance. This product is intended for research use only and is not for human or veterinary use.[1]

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